

# handling and storage recommendations for 2-Acetyl-5-chlorothiophene

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## Compound of Interest

Compound Name: 2-Acetyl-5-chlorothiophene

Cat. No.: B429048

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## Technical Support Center: 2-Acetyl-5-chlorothiophene

This guide provides essential information for the safe handling and storage of **2-Acetyl-5-chlorothiophene**, tailored for researchers, scientists, and drug development professionals.

## Frequently Asked Questions (FAQs)

**Q1:** What are the immediate safety concerns when working with **2-Acetyl-5-chlorothiophene**?

**A1:** **2-Acetyl-5-chlorothiophene** is classified as acutely toxic if swallowed and can cause serious eye irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#) It is crucial to avoid ingestion, and direct contact with eyes. Standard laboratory safety protocols should be strictly followed.

**Q2:** What personal protective equipment (PPE) is required when handling this compound?

**A2:** To ensure personal safety, the following PPE is mandatory:

- Eye Protection: Wear safety glasses with side-shields or goggles that conform to European standard EN 166.[\[4\]](#)
- Hand Protection: Chemical-resistant gloves, such as nitrile rubber, are recommended.[\[4\]](#) Always inspect gloves for integrity before use.

- Body Protection: Wear appropriate protective clothing to prevent skin exposure.[4] In case of potential significant exposure, fire/flame resistant and impervious clothing should be worn.[1]
- Respiratory Protection: If working in a poorly ventilated area or if exposure limits are likely to be exceeded, a full-face respirator should be used.[1]

Q3: What are the ideal storage conditions for **2-Acetyl-5-chlorothiophene**?

A3: The compound should be stored in a tightly sealed container in a dry, cool, and well-ventilated area.[1][4] Some sources recommend maintaining ambient temperatures below 25°C and protecting the compound from light and moisture.[5] It should be stored away from incompatible materials.[6]

Q4: I accidentally spilled a small amount of **2-Acetyl-5-chlorothiophene** on the lab bench. How should I clean it up?

A4: For small spills, you should:

- Ensure adequate ventilation and wear your full personal protective equipment (PPE).
- Avoid generating dust.[1][4]
- Carefully sweep or vacuum the solid material and place it into a suitable, labeled container for disposal.[4]
- Clean the spill area thoroughly.

Q5: What materials are incompatible with **2-Acetyl-5-chlorothiophene**?

A5: Avoid contact with strong oxidizing agents, strong acids, strong bases, and strong reducing agents to prevent potentially hazardous reactions.[4]

Q6: How should I dispose of waste **2-Acetyl-5-chlorothiophene**?

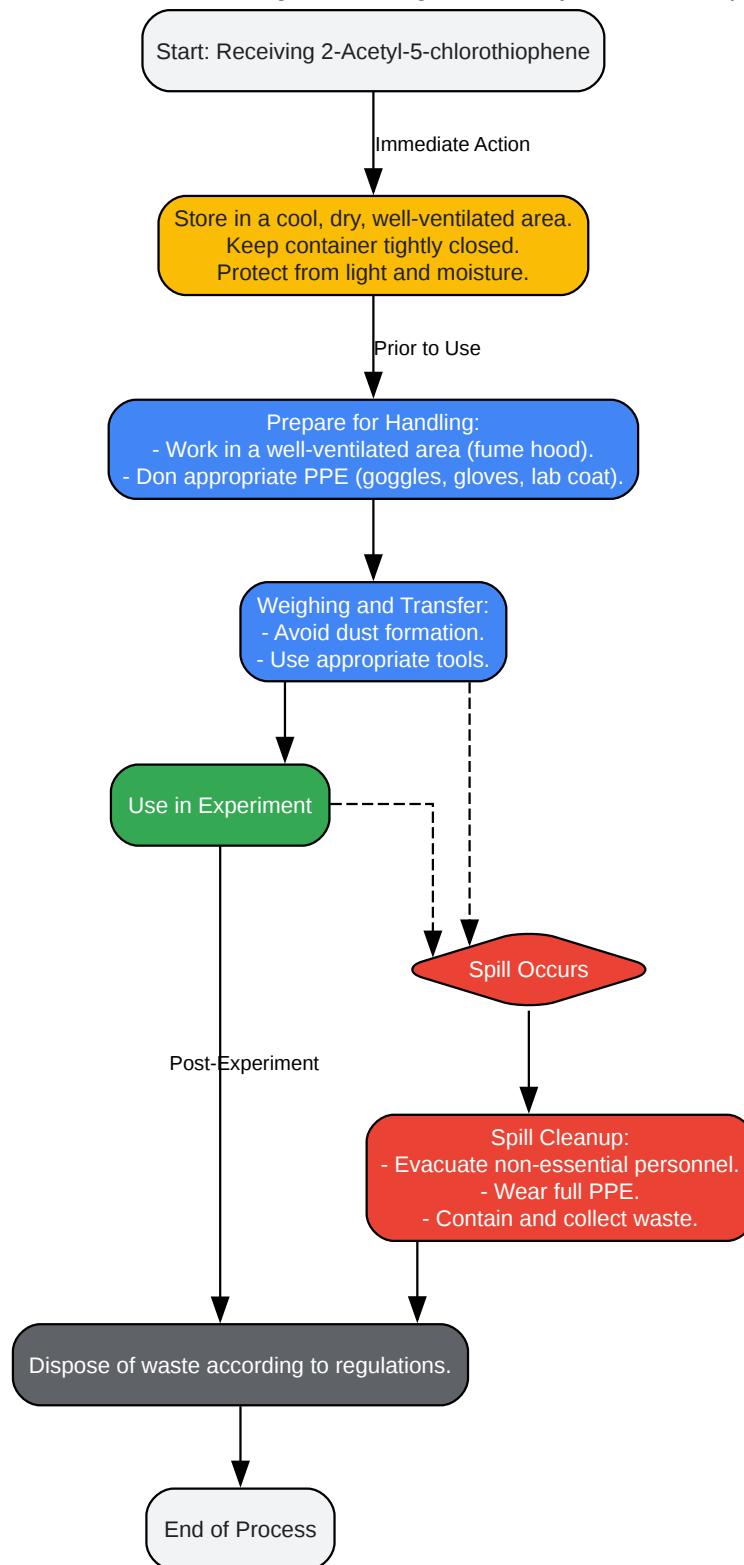
A6: Disposal must be in accordance with local, state, and federal regulations. The material should be disposed of in an appropriate treatment and disposal facility.[1] Do not allow the chemical to enter drains.[1]

## Summary of Physical and Chemical Properties

Property	Value
Physical State	Solid, off-white to pale yellow crystalline powder[4][5]
Melting Point	43 - 49 °C[2][4]
Boiling Point	117 - 118 °C @ 17 mmHg[2]
Flash Point	108 °C[4]
Molecular Formula	C <sub>6</sub> H <sub>5</sub> ClOS[4]
Molecular Weight	160.62 g/mol [3]

## Experimental Workflow: Safe Handling and Storage Protocol

## Workflow for Safe Handling and Storage of 2-Acetyl-5-chlorothiophene

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Caption: Logical workflow for the safe handling and storage of **2-Acetyl-5-chlorothiophene**.

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